

Personal protective equipment for handling Acetamiprid-d3

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Compound of Interest

Compound Name: Acetamiprid-d3

Cat. No.: B590940

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Essential Safety and Handling Guide for Acetamiprid-d3

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Acetamiprid-d3**, a deuterated analog of the neonicotinoid insecticide Acetamiprid. Adherence to these procedures is critical to ensure personal safety and minimize environmental impact.

Hazard Identification and Classification

Acetamiprid-d3 is classified as an acute toxic substance.^[1] Key hazards include:

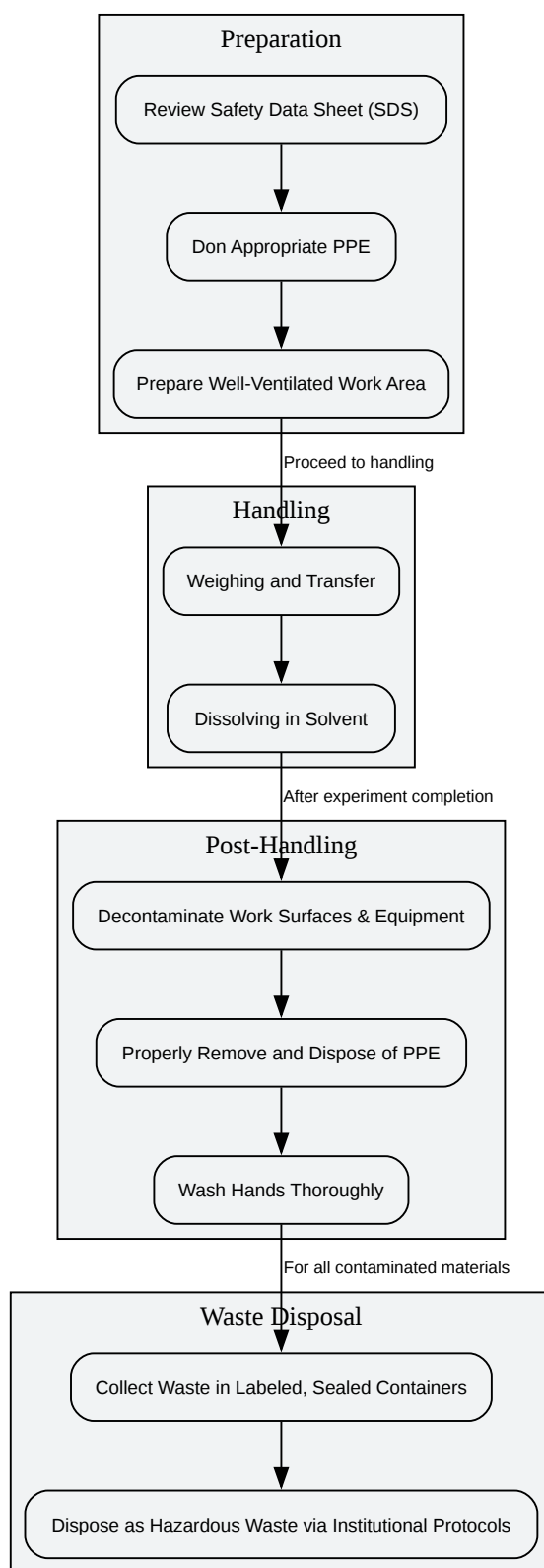
- Oral Toxicity: Toxic if swallowed.^[1]
- Inhalation Toxicity: Fatal if inhaled.^[1]
- Skin Irritation: Causes skin irritation.
- Eye Irritation: Causes serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.

Hazard Classification	GHS Code	Signal Word
Acute Toxicity, Oral	H301	Danger
Acute Toxicity, Inhalation	H330	Danger
Skin Irritation	H315	Warning
Eye Irritation	H319	Warning
Specific Target Organ Toxicity	H335	Warning

Data sourced from PubChem and Sigma-Aldrich Safety Information.

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial. The following workflow outlines the necessary steps from preparation to waste management.



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References

- 1. Acetamiprid-d3 | C₁₀H₁₁CIN₄ | CID 117064438 - PubChem [pubchem.ncbi.nlm.nih.gov]
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